

Olitigaltin Technical Support Center: Maintaining Potency of Powder and Solutions

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Compound of Interest

Compound Name: *Olitigaltin*

Cat. No.: *B611267*

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This technical support center provides researchers, scientists, and drug development professionals with essential guidance on the proper storage and handling of **Olitigaltin** (also known as TD139 or GB0139) to ensure its potency and stability throughout experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Olitigaltin** powder?

A1: To maintain long-term potency, **Olitigaltin** powder should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.^[1]

Q2: How should I store **Olitigaltin** solutions?

A2: The storage of **Olitigaltin** solutions depends on the solvent and temperature. For stock solutions in DMSO, it is recommended to aliquot and store them at -80°C for up to 6 months or at -20°C for up to 1 month to avoid repeated freeze-thaw cycles.^{[1][2]}

Q3: What is the recommended solvent for reconstituting **Olitigaltin**?

A3: The recommended solvent for reconstituting **Olitigaltin** is dimethyl sulfoxide (DMSO).^{[1][2]} It is noted to be soluble in DMSO at concentrations of 50 mg/mL to 100 mg/mL.^{[1][2]} For optimal solubility, it is recommended to use fresh, newly opened DMSO as it can be hygroscopic, and absorbed moisture can reduce the solubility of the compound.^{[1][2]}

Q4: Is **Olitigaltin** soluble in aqueous solutions?

A4: **Olitigaltin** is insoluble in water.[\[2\]](#)

Data Presentation

Table 1: Storage Conditions for **Olitigaltin** Powder

Storage Temperature	Recommended Duration
-20°C	Up to 3 years [1] [2]
4°C	Up to 2 years [1]
Room Temperature	Suitable for short-term shipping [1]

Table 2: Storage Conditions for **Olitigaltin** in DMSO

Storage Temperature	Recommended Duration
-80°C	Up to 6 months (some sources suggest up to 1 year) [1] [2]
-20°C	Up to 1 month [1] [2]

Experimental Protocols

Protocol for Reconstituting **Olitigaltin** in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Olitigaltin** in DMSO.

Materials:

- **Olitigaltin** powder
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO), newly opened
- Sterile polypropylene tubes
- Vortex mixer

- Ultrasonic bath (optional)

Procedure:

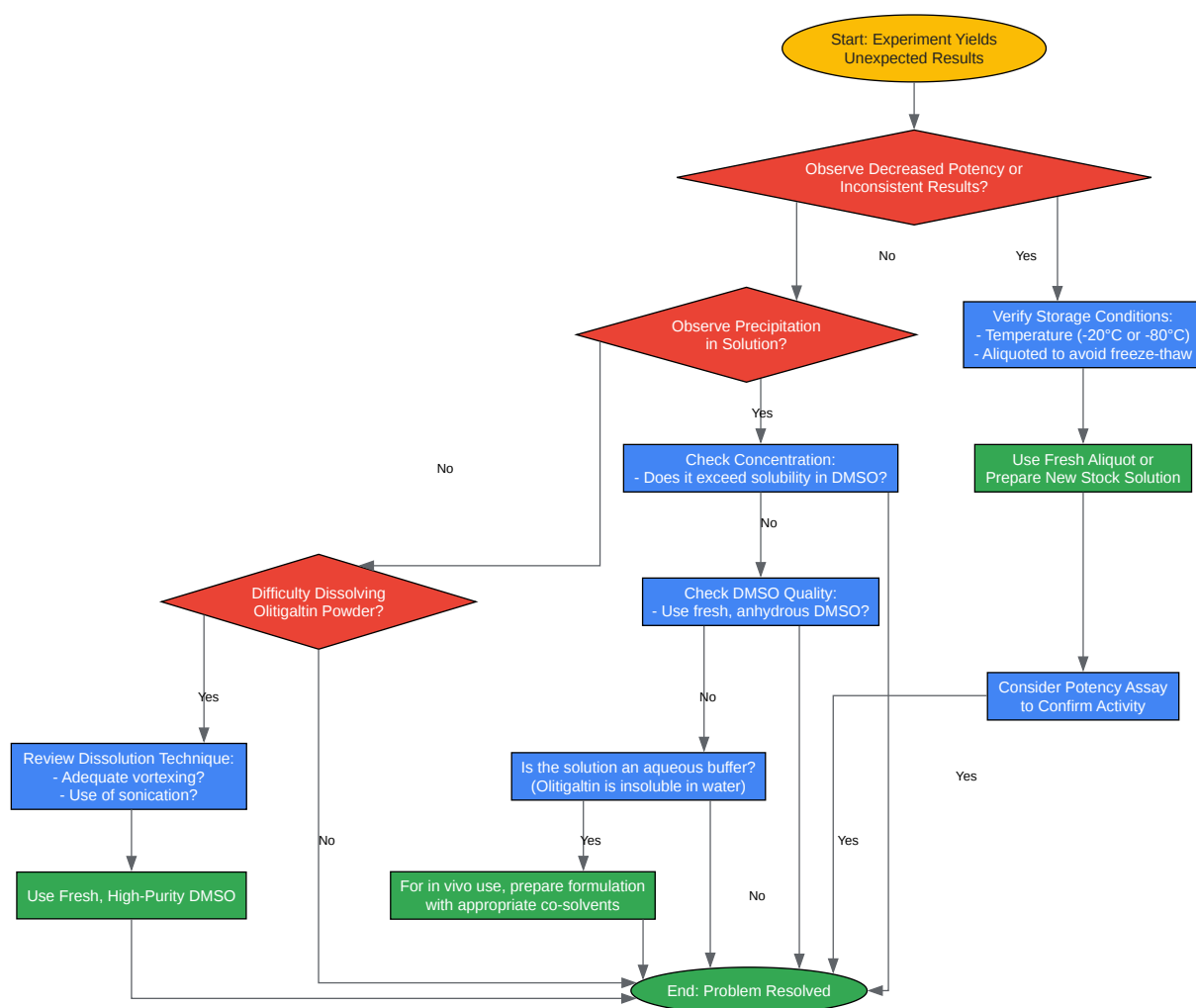
- Equilibration: Allow the vial of **Olitigaltin** powder and the DMSO to equilibrate to room temperature before opening to prevent condensation.
- Calculation: Calculate the required volume of DMSO to achieve the desired concentration. The molecular weight of **Olitigaltin** is 648.64 g/mol . For a 10 mM stock solution, you would dissolve 6.49 mg of **Olitigaltin** in 1 mL of DMSO.
- Dissolution: Add the calculated volume of DMSO to the vial of **Olitigaltin** powder.
- Mixing: Vortex the solution thoroughly to aid dissolution. If the compound does not fully dissolve, brief sonication in an ultrasonic water bath may be used.^[1]
- Aliquoting and Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. This minimizes the number of freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][2]}

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Decreased Potency or Inconsistent Results	Improper storage of powder or stock solutions (e.g., wrong temperature, repeated freeze-thaw cycles).	Review storage conditions and handling procedures. Use a fresh vial of powder or a new aliquot of stock solution. Perform a potency assay to verify the activity of the compound.
Degradation of the compound.	While specific degradation pathways for Olitigaltin are not well-documented in the provided results, prolonged storage outside of recommended conditions can lead to degradation. Use a fresh stock.	
Precipitation of Compound in Solution	Exceeding the solubility limit in the chosen solvent.	Ensure the concentration does not exceed the known solubility in DMSO (50-100 mg/mL). [1] [2]
Introduction of water into the DMSO stock.	Use anhydrous, high-purity DMSO, and keep vials tightly sealed to prevent moisture absorption. [2]	
Temperature fluctuations during storage or handling.	Minimize the time that stock solutions are kept at room temperature. Thaw frozen stocks quickly when needed and place them on ice.	
For working solutions in aqueous buffers, precipitation can occur.	Olitigaltin is insoluble in water. [2] For in vivo studies, specific formulations using co-solvents like PEG300 and Tween-80 are required. [1]	

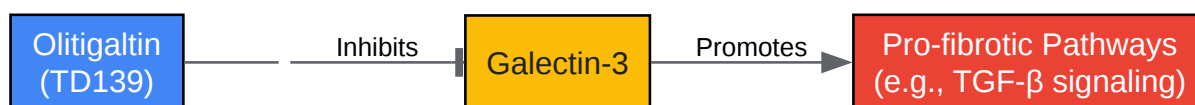
Difficulty Dissolving Powder	Poor quality or hydrated DMSO.	Use fresh, high-purity, anhydrous DMSO.[2]
Insufficient mixing.	Vortex the solution for an extended period. If necessary, use an ultrasonic bath to aid dissolution.[1]	

Visualizations



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Caption: Troubleshooting workflow for common issues with **Olitigaltin**.



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Caption: Simplified mechanism of action of **Olitigaltin**.

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